Application Notes and Protocols for Preparing XL-13n (NX-13) Stock Solutions

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Compound of Interest		
Compound Name:	XL-13n	
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These application notes provide a comprehensive guide for the preparation of stock solutions of the NLRX1 agonist, **XL-13n**, also known as Amelenodor (NX-13). The following protocols and data are intended to ensure accurate and reproducible experimental results.

Introduction

XL-13n (NX-13/Amelenodor) is a first-in-class, orally active, and gut-restricted small molecule that selectively activates the Nucleotide-binding oligomerization domain-like receptor X1 (NLRX1) pathway.[1][2] By targeting NLRX1, a mitochondrial receptor, NX-13 modulates immunometabolic processes, leading to a reduction in inflammation.[1][2] Specifically, it promotes oxidative phosphorylation in immune cells like CD4+ T cells while suppressing proinflammatory pathways, including Th1/Th17 differentiation and the production of inflammatory cytokines.[2][3] This mechanism of action makes NX-13 a promising candidate for the treatment of inflammatory bowel diseases (IBD) such as ulcerative colitis and Crohn's disease.[1][2]

Quantitative Data

A summary of the key chemical and physical properties of **XL-13n** (NX-13) is presented in the table below. This information is critical for accurate preparation of stock solutions.

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Property	Value	Source
Synonyms	Amelenodor, NX-13	[1][2]
Molecular Formula	$C_{24}H_{21}N_3O_3$	[4]
Molecular Weight	399.44 g/mol	[3]
CAS Number	2389235-01-0	[3][4]
Purity	>98.0%	[3]
Appearance	Crystalline solid (typical)	General knowledge
Solubility	Soluble in DMSO	Inferred from similar compounds[5][6]
Storage	Store at -20°C for long-term storage.	General laboratory practice

Disclaimer: Solubility and stability can vary based on the specific batch and manufacturer. It is highly recommended to consult the manufacturer's product-specific datasheet for the most accurate information.

Experimental Protocols

This section outlines the detailed methodology for preparing a 10 mM stock solution of **XL-13n** (NX-13). This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro and in vivo experiments.

3.1. Materials and Equipment

- **XL-13n** (NX-13) powder

- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade

- Sterile microcentrifuge tubes (e.g., 1.5 mL)

- Calibrated analytical balance

- Vortex mixer

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- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

3.2. Stock Solution Preparation (10 mM)

- Pre-weighing Preparation: Before handling the compound, ensure that all necessary calculations are complete and the workspace is clean. Wear appropriate PPE. Allow the **XL-13n** (NX-13) vial to equilibrate to room temperature before opening to prevent condensation.

- Weighing the Compound: Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 1 mg of **XL-13n** (NX-13) powder into the tube.

- Calculating the Solvent Volume: To prepare a 10 mM stock solution from 1 mg of **XL-13n** (MW: 399.44 g/mol), the required volume of DMSO can be calculated using the following formula:

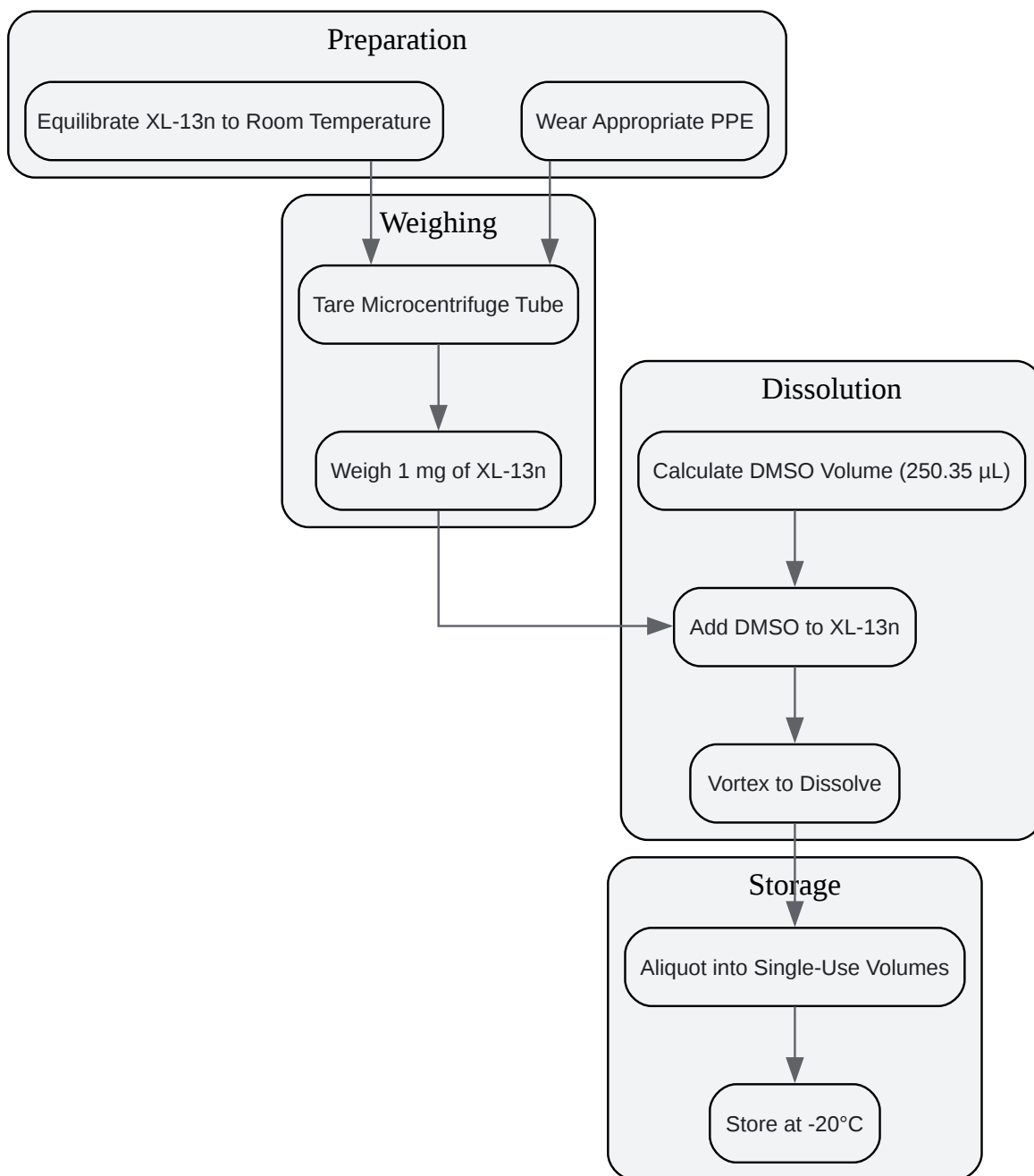 Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))

  - Mass = 0.001 g

  - Concentration = 0.010 mol/L

  - Molecular Weight = 399.44 g/mol

  Volume (L) = 0.001 / (0.010 * 399.44) = 0.00025035 L Volume (µL) = 250.35 µL

- Dissolving the Compound: Add 250.35 µL of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the 1 mg of **XL-13n** (NX-13).

- Ensuring Complete Dissolution: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming in a 37°C water bath can aid dissolution. Visually inspect the solution to ensure there are no visible particles.

- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C for long-term storage.
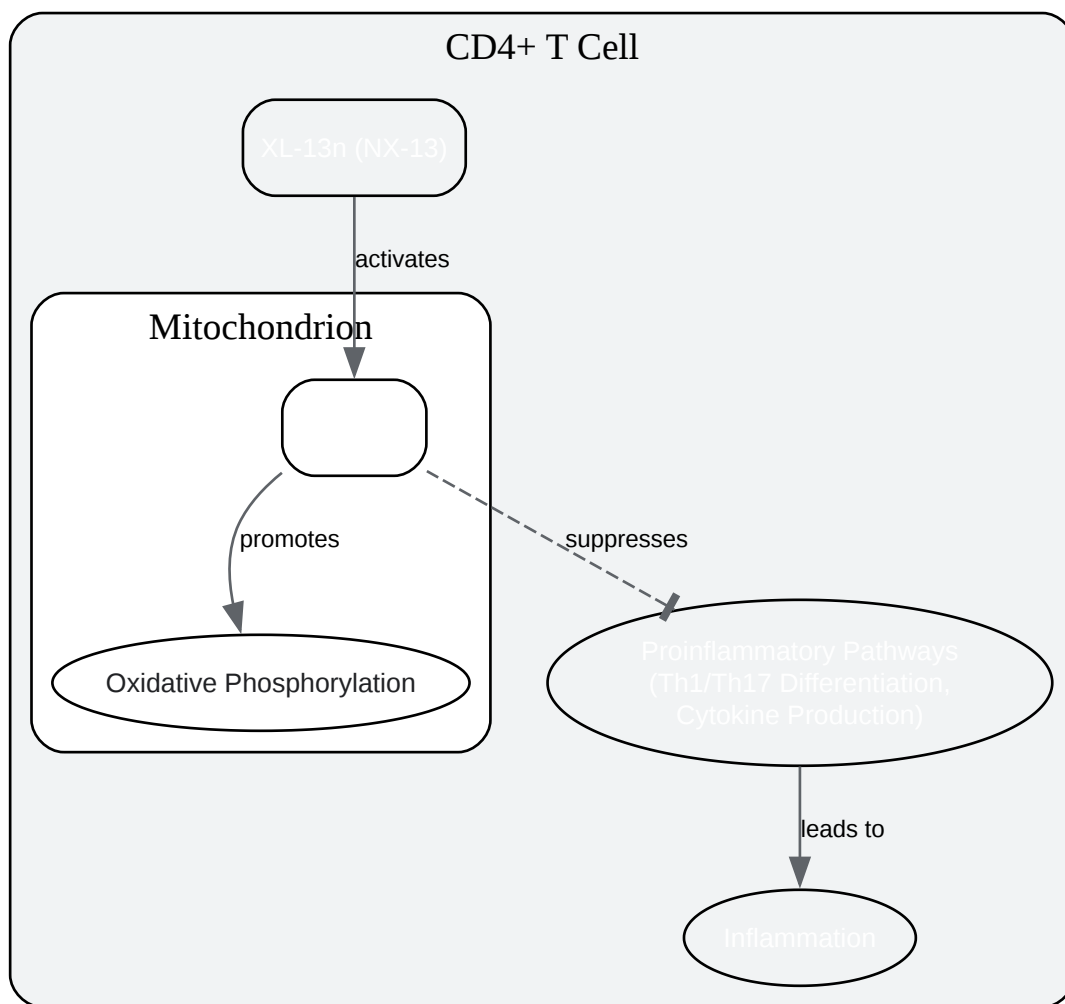
Visualizations

4.1. Experimental Workflow: Stock Solution Preparation

Preparation

Equilibrate XL-13n to Room Temperature

Wear Appropriate PPE

Weighing

Tare Microcentrifuge Tube

Weigh 1 mg of XL-13n

Dissolution

Calculate DMSO Volume (250.35 µL)

Add DMSO to XL-13n

Vortex to Dissolve

Storage

Aliquot into Single-Use Volumes

Store at -20°C

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Workflow for preparing **XL-13n** (NX-13) stock solution.

4.2. Signaling Pathway: **XL-13n** (NX-13) Mechanism of Action

Mechanism of action of **XL-13n** (NX-13) via the NLRX1 pathway.

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